

Essential Safety and Operational Guide for 2-(Trimethylsilyloxy)ethyl Methacrylate

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Compound of Interest

Compound Name: 2-(Trimethylsilyloxy)ethyl methacrylate

Cat. No.: B093516

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **2-(Trimethylsilyloxy)ethyl methacrylate** (CAS No. 17407-09-9). Adherence to these procedures is essential for ensuring personnel safety and regulatory compliance.

Immediate Safety Information

2-(Trimethylsilyloxy)ethyl methacrylate is a combustible liquid that can cause serious eye irritation, skin irritation, and respiratory irritation.^{[1][2][3]} It is imperative to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure. The following equipment is mandatory when handling this chemical:

PPE Category	Specific Recommendations
Hand Protection	Wear chemical-resistant gloves. Butyl rubber or Viton™ gloves are recommended for extended contact. Nitrile gloves may be suitable for short-term splash protection but should be replaced immediately upon contamination.
Eye Protection	Chemical safety goggles are required. For operations with a higher risk of splashing, a face shield should be worn in addition to goggles. [1]
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. Ensure all skin is covered. Emergency eyewash stations and safety showers must be readily accessible.
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood. [1] If inhalation of vapors is possible, a NIOSH-approved respirator with an appropriate organic vapor cartridge (e.g., type ABEK) should be used. [4]

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][5] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention.[1][5]
Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes.[5] If skin irritation occurs, get medical advice/attention.[1] Wash contaminated clothing before reuse.
Inhalation	Move the person into fresh air and keep them comfortable for breathing.[1][2] If not breathing, give artificial respiration.[2][5] If symptoms persist, call a physician.
Ingestion	Do NOT induce vomiting.[2] Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Call a physician or poison control center immediately.

Operational and Logistical Plans

Handling and Storage

Proper handling and storage are critical to prevent accidents and maintain chemical integrity.

- Handling: Avoid contact with skin, eyes, and clothing.[2] Avoid breathing mist or vapors.[2] Use only in a chemical fume hood. Keep away from heat, sparks, and open flames.[6] Take measures to prevent the buildup of electrostatic charge.[2]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][6] Store locked up.[1][2] This material is moisture-sensitive; store under an inert atmosphere if possible.

Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₈ O ₃ Si
Molecular Weight	202.32 g/mol
Appearance	Colorless to light yellow liquid[7]
Density	0.928 g/mL at 25 °C[4]
Flash Point	76 - 77 °C (168.8 - 170.6 °F) - closed cup[4]
Vapor Pressure	<5 mmHg at 25 °C[4]

Disposal Plan

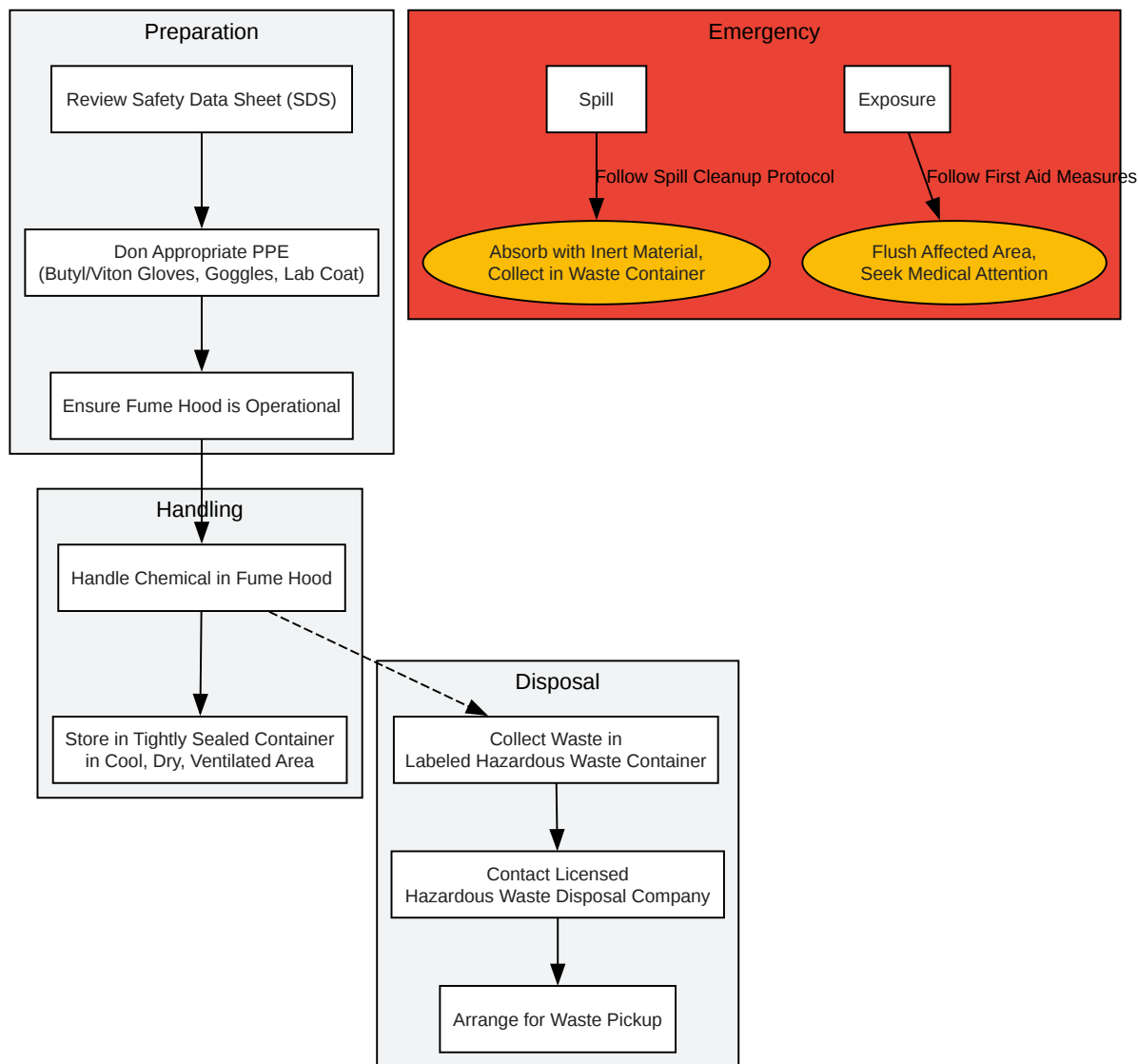
All waste materials must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[6] Do not dispose of this chemical down the drain or in regular trash.

Step-by-Step Disposal Protocol

- Waste Collection:
 - Collect all waste **2-(Trimethylsilyloxy)ethyl methacrylate** and materials contaminated with it (e.g., paper towels, gloves, pipette tips) in a designated, properly labeled, and sealed hazardous waste container.
 - The container should be made of a material compatible with the chemical.
 - Store the waste container in a cool, dry, well-ventilated area away from ignition sources.
- Waste Disposal:
 - Arrange for pickup and disposal by a licensed hazardous waste disposal company.
 - Provide the disposal company with a complete and accurate Safety Data Sheet (SDS) for the chemical.
 - Follow all institutional and regulatory guidelines for waste manifest and tracking.

Procedural Workflow Diagram

Handling and Disposal Workflow for 2-(Trimethylsilyloxy)ethyl Methacrylate



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Caption: Workflow for the safe handling and disposal of **2-(Trimethylsilyloxy)ethyl methacrylate**.

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